

A Head-to-Head Comparison: Cy5-PEG5-amine vs. Alexa Fluor 647

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Compound of Interest

Compound Name: Cy5-PEG5-amine hydrochloride

Cat. No.: B12420199

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For researchers, scientists, and drug development professionals, the selection of an appropriate fluorescent dye is a critical decision that significantly impacts experimental outcomes. Among the far-red fluorescent dyes, those with emission spectra in the deep red or near-infrared region are highly valued for their ability to minimize background autofluorescence from cells and tissues. This guide provides an objective, data-driven comparison of two popular far-red dyes: Cy5-PEG5-amine and Alexa Fluor 647.

While both dyes are spectrally similar and can often be used with the same instrument settings, their performance characteristics can differ significantly. This comparison will delve into their key photophysical properties, performance in experimental applications, and provide generalized protocols for their use.

Performance Characteristics: A Quantitative Comparison

Alexa Fluor 647 consistently demonstrates superior performance in key metrics for bioconjugation and fluorescence imaging when compared to Cy5. A significant drawback of Cy5 is its propensity for self-quenching and the formation of non-fluorescent aggregates when conjugated to proteins, particularly at higher degrees of labeling (DOL). This aggregation can lead to a decrease in the overall fluorescence of the conjugate. In contrast, Alexa Fluor 647 conjugates show markedly less of this self-quenching effect, resulting in brighter and more reliable signals.

The following table summarizes the key quantitative performance metrics for Cy5-PEG5-amine and Alexa Fluor 647.

Property	Cy5-PEG5-amine	Alexa Fluor 647
Excitation Maximum (nm)	~646 - 649	~650 - 652
Emission Maximum (nm)	~662 - 670	~665 - 670
Extinction Coefficient (cm ⁻¹ M ⁻¹)	~250,000	~239,000 - 270,000
Quantum Yield	~0.2	~0.33
Photostability	Less photostable	More photostable
Brightness	Generally lower, especially at high DOL	Significantly brighter
Self-Quenching	Prone to self-quenching and aggregation	Minimal self-quenching
pH Sensitivity	More sensitive to environmental changes	Less sensitive to pH changes

Experimental Data Summary

Studies have quantitatively demonstrated the superior fluorescence of Alexa Fluor 647 conjugates over a range of DOLs. When conjugated to proteins, Alexa Fluor 647 consistently yields brighter signals compared to Cy5. Furthermore, the photostability of Alexa Fluor 647 is a distinct advantage, retaining a significantly higher percentage of its initial fluorescence after prolonged exposure to excitation light compared to Cy5.

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